Dysprosium(II) Iodide: Discovery, Synthesis, and Technical Evolution

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Compound of Interest	
Compound Name:	*Dysprosium(II) iodide*
CAS No.:	*36377-94-3*
Cat. No.:	*B3262942*

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Executive Summary

Dysprosium(II) iodide (DyI

) represents a "non-classical" divalent lanthanide. Unlike the stable divalent states of Europium, Ybterbium, and Samarium, the Dy

ion (

) is thermodynamically unstable with respect to disproportionation in most environments. Its discovery required the development of rigorous high-temperature vacuum techniques (the "Corbett" era), while its application in solution chemistry was unlocked only recently through ligand-stabilization strategies (the "Bochkarev/Evans" era).

Key Technical Differentiators:

- Redox Potential:

  V (vs NHE), making it a significantly stronger reducing agent than SmI

  (

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V).

- Coordination Chemistry: Exists as a layered solid (CdCl

  -type) in bulk but forms complex solvates (e.g., DyI

  (DME)

) in ether solutions.

Historical Discovery & Solid-State Synthesis

The "Corbett Era" (1960s - 1970s)

The isolation of bulk solid DyI

is attributed to the pioneering work of John D. Corbett and colleagues at Ames Laboratory. Prior to this, the existence of divalent dysprosium was theoretical, as standard reduction methods failed due to the high reactivity of the Dy

ion.

The Breakthrough: Tantalum Container Systems Corbett utilized welded tantalum ampoules to contain the reaction. Tantalum is inert to reduced lanthanides at high temperatures, unlike glass or quartz, which would be reduced by Dy

.

Mechanism: Comproportionation The synthesis relies on the reversible reaction between dysprosium metal and its trivalent iodide melt.

- Conditions: 800–900 °C under high vacuum or inert atmosphere.
- Thermodynamics: High temperature favors the entropy-driven formation of the liquid phase, but careful cooling is required to crystallize the metastable divalent salt.

Crystallographic Characterization

Solid DyI

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crystallizes in the CdCl

structure type (Rhombohedral, Space Group

).

- Lattice: Layered structure with sheets of edge-sharing DyI

  octahedra.

- Implication: This layered nature creates a "pseudo-van der Waals" gap, contributing to its cleavage properties and eventual solubility in donor solvents.

The Molecular Era: Solubilization & Reactivity

The "Bochkarev & Evans" Breakthrough (1999-2000)

For decades, DyI

was considered a solid-state oddity with no solution chemistry. In 1999, M. N. Bochkarev reported the first synthesis of soluble molecular complexes. Shortly after, William J. Evans provided the definitive crystallographic proof of the molecular structure.

Synthesis Route: Instead of high-temperature disproportionation, this method uses iodine directly with metal shavings in a coordinating solvent (or a melt followed by solvation).

Structural Anomaly: The crystal structure of

revealed a unique packing arrangement containing two distinct molecular geometries in the unit cell:

- Linear:

- Bent:

This flexibility highlights the ionic nature of the bonding and the steric influence of the bulky dimethoxyethane (DME) ligands.

Technical Protocols

Protocol A: Solid-State Synthesis (High Purity)

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Target: Bulk, solvent-free DyI

for physical property measurement.

- Materials Prep: Handle all materials in an Argon-filled glovebox (

  ppm).
- Container: Clean a Tantalum (Ta) tube (10 cm length, 1 cm dia) with acid etch, rinse, and vacuum dry.
- Loading: Add stoichiometric DyI

  and excess Dy metal (chips).
  - Note: Excess metal ensures complete reduction; it acts as a getter.
- Sealing: Arc-weld the Ta tube shut under Argon.
- Firing:
  - Place Ta tube inside a secondary quartz ampoule (vacuum sealed).
  - Heat to 850 °C for 48–72 hours.
  - Cool slowly (5 °C/min) to 500 °C, then quench.
- Recovery: Open Ta tube in glovebox. Product is a dark purple/black deliquescent solid.

Protocol B: Molecular Solution Synthesis

Target: Soluble reagent for organic reduction.

- Activation: Mechanically clean Dy metal filings (10 mmol) or use sublimed metal.
- Reaction: Combine Dy metal and Iodine (

  , 5 mmol) in a thick-walled Schlenk flask.
- Solvent: Vacuum transfer dry DME (Dimethoxyethane) onto the solids at -78 °C.

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- Heating: Warm to room temperature, then reflux at 85 °C for 12–24 hours.
  - Observation: Solution turns from clear to dark purple/black.
- Filtration: Filter excess metal using a glass frit (D3 porosity).
- Crystallization: Cool filtrate to -30 °C to yield

  crystals.

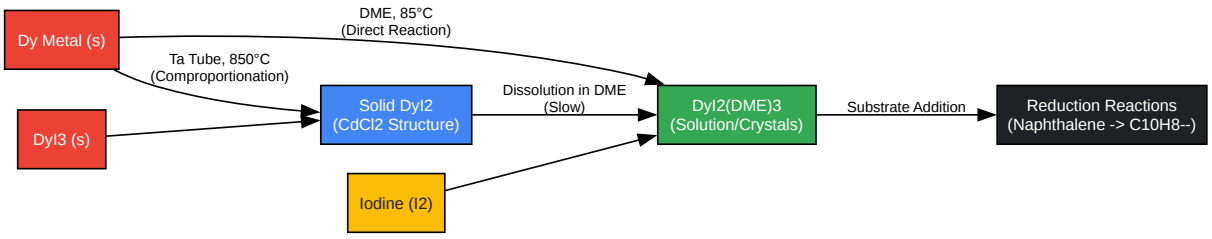
Comparative Data & Visualization

Data Summary Table

Property	Solid State Dyl	Molecular Dyl (DME)
Discovery Era	1960s (Corbett et al.)	1999-2000 (Bochkarev/Evans)
Synthesis Temp	>800 °C	85 °C (Reflux)
Coordination	Octahedral (6-coord)	8-coordinate (Dodecahedral)
Magnetism	Paramagnetic ( )	Paramagnetic
Stability	Stable in vacuum/inert	Extremely Air/Moisture Sensitive
Reactivity	Inert solid	Reduces Naphthalene, Alkynes

Synthesis & Reactivity Pathways[1]

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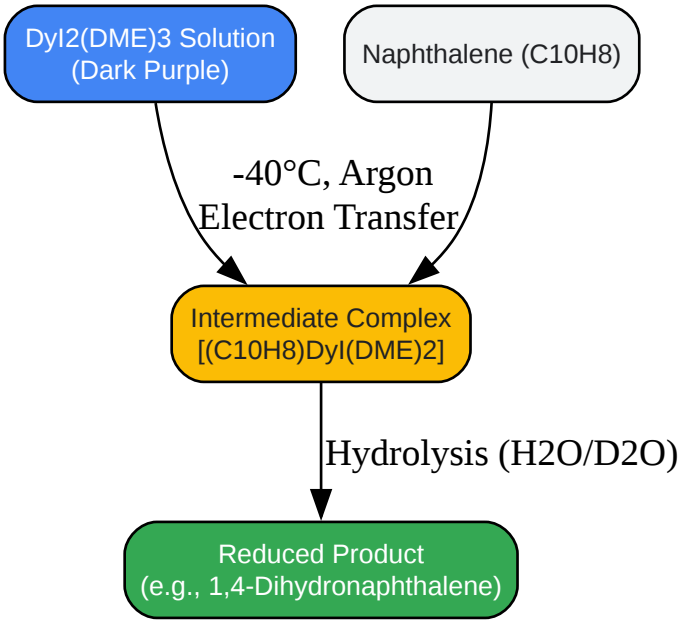
Figure 1: Dual pathways for the synthesis of **Dysprosium(II) iodide**, distinguishing between the classical thermodynamic route and the modern kinetic solution route.

Reaction Mechanism: Naphthalene Reduction

One of the defining tests for the potency of DyI

is the reduction of naphthalene, a reaction that SmI

cannot perform without additives (HMPA).



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Figure 2: The reduction of naphthalene by DyI2, demonstrating its superior reducing power compared to classical lanthanide reagents.

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